

extraction of alkylated PAHs from sediment using ASE

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Compound of Interest

Compound Name: *Benzo(ghi)fluoranthene, methyl-*

CAS No.: 51001-44-6

Cat. No.: B12810659

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Application Note: High-Fidelity Extraction of Alkylated PAHs from Sediment Using Accelerated Solvent Extraction (ASE)

Executive Summary

This protocol details an optimized workflow for the exhaustive extraction of alkylated polycyclic aromatic hydrocarbons (PAHs) from complex sediment matrices using Accelerated Solvent Extraction (ASE). Unlike parent PAHs, alkylated homologs (C1–C4) serve as critical forensic markers for distinguishing petrogenic (oil-derived) from pyrogenic (combustion-derived) sources. This guide addresses specific challenges such as matrix-bound sequestration, sulfur interference, and evaporative losses of lower-molecular-weight alkyl-naphthalenes.

Scientific Principles & Causality

The ASE Advantage: Thermodynamics & Kinetics

Traditional Soxhlet extraction requires 18–24 hours. ASE reduces this to <20 minutes by leveraging two physical principles:

- Elevated Temperature (100°C–150°C): Increases the solubility of hydrophobic PAHs and decreases solvent viscosity, allowing better penetration into sediment micropores.
- Elevated Pressure (1500 psi): Maintains solvents in a liquid state above their atmospheric boiling points. This forces solvent into the matrix interstices, mechanically disrupting the sediment-organic matter interactions that sequester alkylated PAHs.

The "Alkylated" Challenge

Alkylated PAHs are often more abundant in weathered oil samples but are harder to quantify due to isomeric complexity.

- Weathering: Lighter alkylated PAHs (e.g., C1-Naphthalenes) are volatile; the extraction and concentration steps must minimize evaporative loss.
- Interference: Sediment extracts often contain elemental sulfur and biogenic lipids.^[1] This protocol integrates in-cell sulfur removal and post-extraction silica cleanup to protect downstream GC-MS/MS systems.

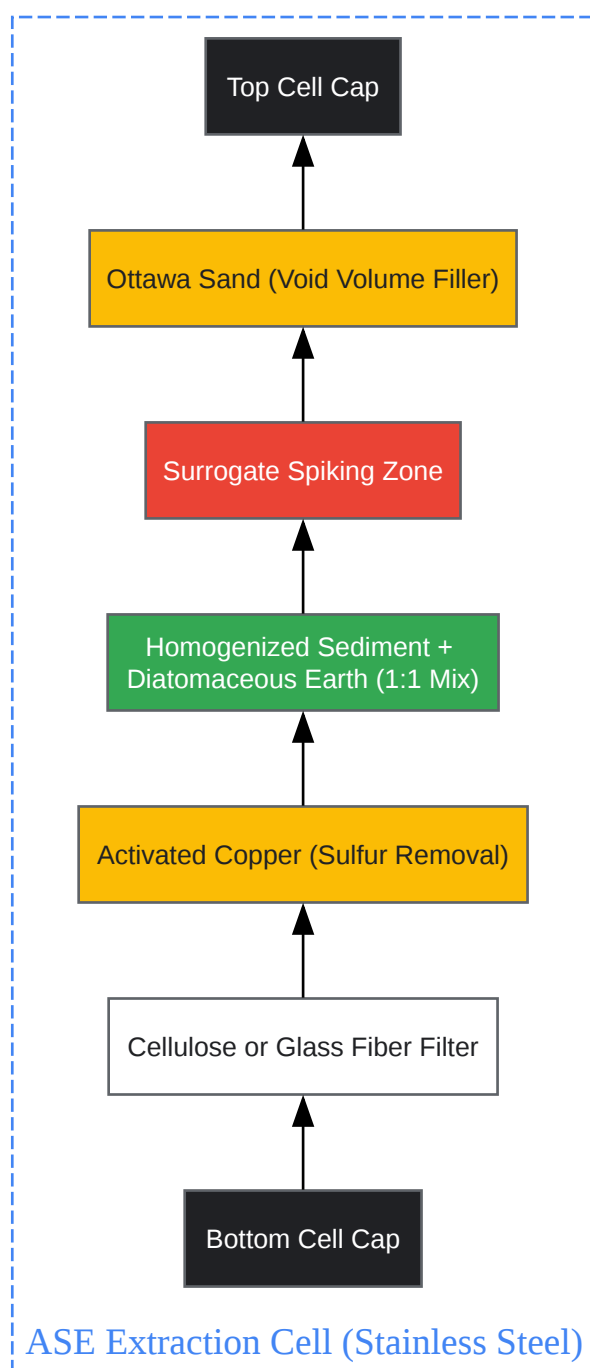
Materials & Reagents

Category	Item	Specification/Notes
Solvents	Dichloromethane (DCM) / Acetone	1:1 (v/v). DCM solubilizes high MW PAHs; Acetone disrupts the hydration shell of the sediment.
Solvents	n-Hexane	Pesticide grade (for solvent exchange).
Sorbents	Diatomaceous Earth (DE)	Inert dispersant to prevent channeling in the cell.
Cleanup	Copper Powder	Activated (acid-washed) for in-cell sulfur removal.
Cleanup	Silica Gel	Activated at 130°C, deactivated with 3% H ₂ O.
Standards	Surrogate Mix	Deuterated PAHs (e.g., Naphthalene-d ₈ , Phenanthrene-d ₁₀ , Benzo[a]pyrene-d ₁₂).

Experimental Workflow

Diagram: The ASE Cell Architecture

Proper cell loading is critical to prevent "channeling" (solvent bypassing the sample) and to ensure efficient sulfur removal.



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Caption: Layered construction of the ASE cell to ensure in-situ sulfur removal and optimal flow dynamics.

Step-by-Step Protocol

Step 1: Sample Preparation

- **Drying:** Wet sediment impedes non-polar solvent penetration.
 - Preferred: Freeze-dry (Lyophilize) for 24–48 hours.
 - Alternative: Mix wet sediment with anhydrous Sodium Sulfate () until a free-flowing powder is obtained. Note: Chemical drying increases cell back-pressure.
- **Grinding:** Grind dried sediment to pass a <1 mm sieve to increase surface area.

Step 2: Cell Loading

- Insert a glass fiber filter into the bottom of the cell.[\[2\]](#)
- Add ~2 g of activated copper powder (to bind elemental sulfur).
- Weigh 5–10 g of sediment. Mix thoroughly with equal weight Diatomaceous Earth (DE). Reasoning: DE prevents the sediment from compacting into a puck under high pressure.
- Load the mixture into the cell.
- Spike Surrogate Standards directly onto the sample layer.
- Fill remaining void volume with clean Ottawa sand. Cap tight.

Step 3: ASE Method Parameters

- **System:** Dionex ASE 350 (or equivalent).
- **Solvent:** DCM:Acetone (1:1).
- **Temperature:** 100°C. Higher temps (150°C) extract more "soot-bound" PAHs but also co-extract unwanted humic substances.
- **Pressure:** 1500 psi.

- Heatup Time: 5 min.
- Static Time: 5 min.
- Static Cycles: 2–3. Multiple short cycles are more efficient than one long cycle due to fresh solvent introduction.
- Flush Volume: 60%.
- Purge: 60–90 sec (Nitrogen).

Step 4: Post-Extraction Processing

- Drying: Pass extract through a funnel with anhydrous to remove residual water.
- Concentration: Use a TurboVap or Nitrogen blow-down.
 - Critical: Do not evaporate to dryness. Stop at ~1 mL. Alkylated naphthalenes are highly volatile.
 - Solvent Exchange: Add 5 mL Hexane and reconcentrate to 1 mL to swap solvents for GC injection.
- Cleanup (Optional but Recommended): If the extract is dark/viscous, pass through a 2g Silica Gel SPE cartridge. Elute PAHs with DCM:Hexane (1:1).

Analytical Logic (GC-MS/MS)

For alkylated PAHs, standard SIM (Selected Ion Monitoring) or MRM (Multiple Reaction Monitoring) is required. Alkylated clusters (C1, C2, C3, C4) appear as groups of peaks.

Target Ions for Alkylated Homologs:

Analyte Family	Parent Ion (m/z)	C1-Alkyl (m/z)	C2-Alkyl (m/z)	C3-Alkyl (m/z)	C4-Alkyl (m/z)
Naphthalenes	128	142	156	170	184
Phenanthrenes	178	192	206	220	234
Dibenzothiophenes	184	198	212	226	240

| Chrysenes | 228 | 242 | 256 | 270 | 284 |

Note: Integration requires summing the areas of all isomer peaks within the specific retention time window for that homolog group.

Quality Control & Troubleshooting

QC Criteria

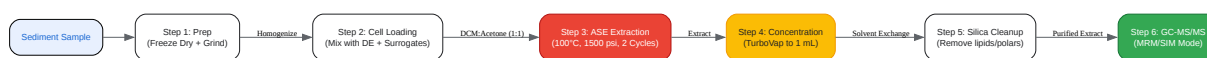
- Method Blank: Must be < MDL (Method Detection Limit).
- Surrogate Recovery: 60–120%. Low recovery often indicates wet samples or evaporation loss.
- LCS (Lab Control Spike): Spike clean sand with native PAHs to verify extraction efficiency (Target: 80–120%).

Troubleshooting Guide

- Clogged Lines: Usually caused by fine sediment bypassing the filter. Fix: Use double filters or finer grade DE.
- Water in Extract: Cloudiness in the collection vial. Fix: Ensure sufficient drying post-extraction.

- Low Recovery of Naphthalenes: Evaporation step was too aggressive. Fix: Keep water bath <35°C and do not go to dryness.

Process Diagram



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Caption: End-to-end workflow for the extraction and analysis of alkylated PAHs.

References

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